

A Comprehensive Technical Guide to H-Arg-OtBu 2HCl

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Compound of Interest

Compound Name: *H-Arg-OtBu 2HCl*

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For researchers, scientists, and professionals in drug development, a thorough understanding of key biochemical reagents is paramount. This guide provides an in-depth look at L-Arginine tert-butyl ester dihydrochloride (**H-Arg-OtBu 2HCl**), a versatile derivative of the amino acid L-arginine.

Core Molecular Data

H-Arg-OtBu 2HCl is a protected form of L-arginine, which makes it a valuable intermediate in various synthetic and research applications. Its chemical properties are summarized below.

Property	Value	Citations
Chemical Name	tert-butyl (2S)-2-amino-5-(diaminomethylideneamino)pentanoate;dihydrochloride	[1]
Molecular Formula	C ₁₀ H ₂₂ N ₄ O ₂ ·2HCl	[1][2][3]
Molecular Weight	303.3 g/mol	[1][2][4]
CAS Number	87459-72-1	[1][2]

Applications in Research and Development

H-Arg-OtBu 2HCl serves as a critical building block in peptide synthesis and has applications in various fields of biomedical research.[5] Its utility extends to pharmaceutical development,

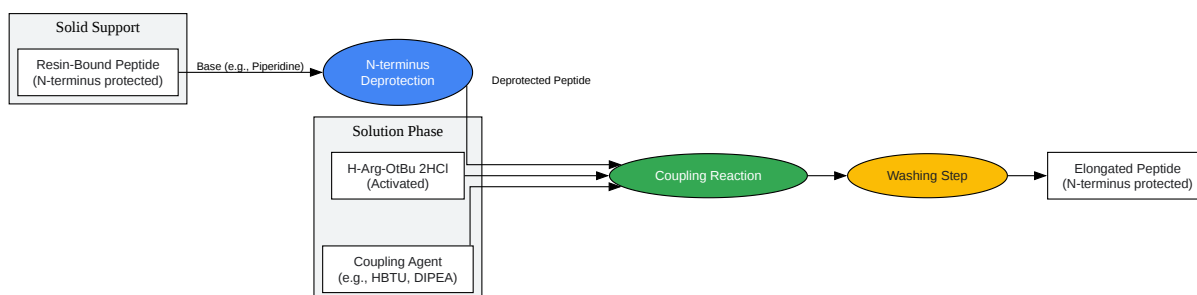
where it can act as a precursor for nitric oxide donors, important in cardiovascular disease treatments.[6] In biochemical research, it is employed in studies of protein synthesis and cell signaling.[6] Furthermore, its moisturizing properties have led to its inclusion in cosmetic formulations.[6]

Experimental Protocols

A key application of **H-Arg-OtBu 2HCl** is in peptide synthesis. The tert-butyl ester group protects the carboxylic acid end of arginine, while the dihydrochloride salt form enhances its stability and solubility in certain solvents.

General Peptide Coupling Workflow:

A typical workflow for incorporating an amino acid like **H-Arg-OtBu 2HCl** into a growing peptide chain during solid-phase peptide synthesis (SPPS) is outlined below. This process involves the deprotection of the N-terminus of the resin-bound peptide, followed by the coupling of the protected amino acid.

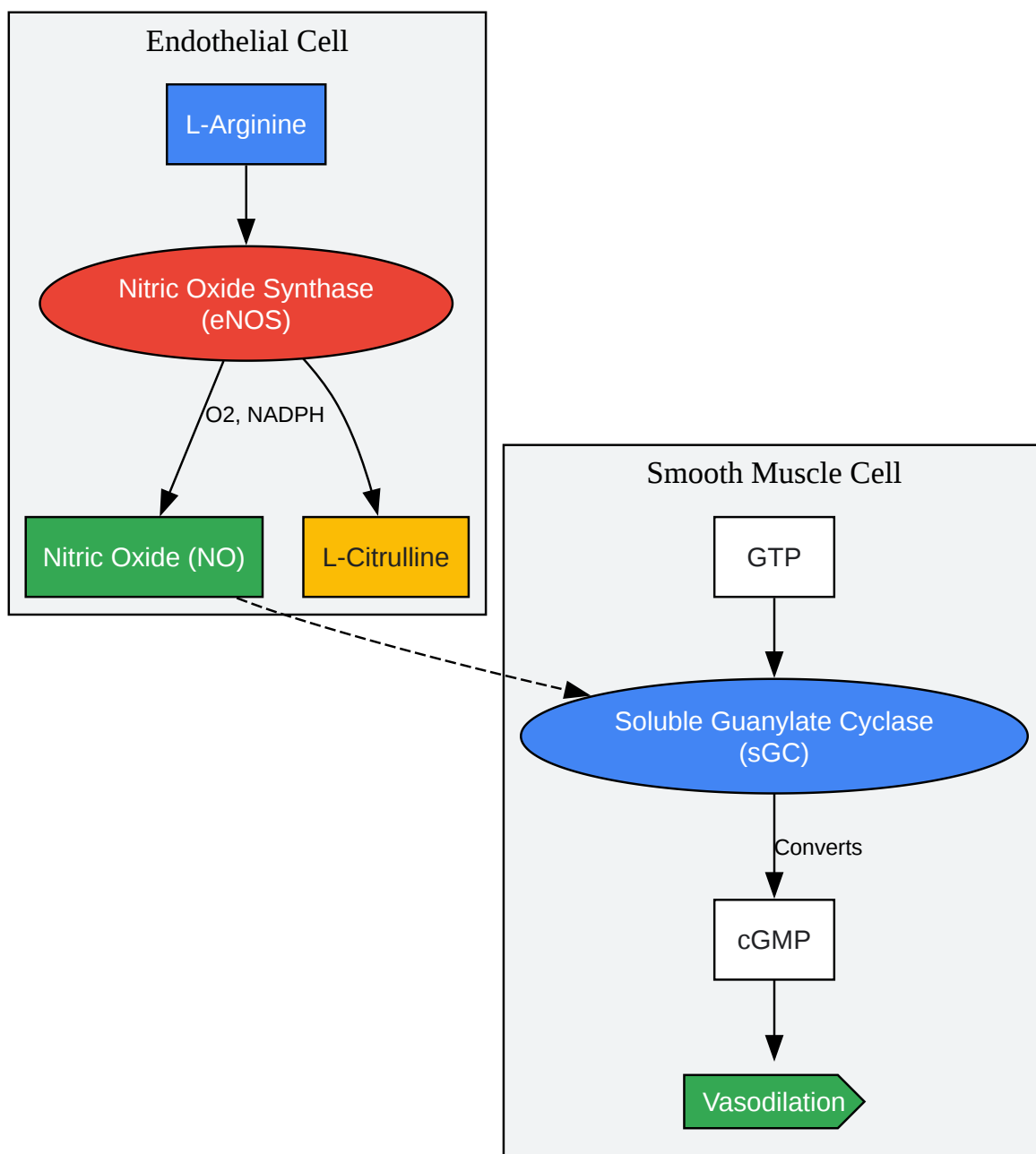


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Fig. 1: Generalized workflow for solid-phase peptide synthesis.

Signaling Pathway Involvement:

As a derivative of arginine, **H-Arg-OtBu 2HCl** is relevant to pathways involving nitric oxide (NO) synthesis. Arginine is the substrate for nitric oxide synthase (NOS) enzymes, which produce NO, a critical signaling molecule in the cardiovascular system.



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Fig. 2: L-Arginine in the nitric oxide signaling pathway.

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